

Operational Guide: Proper Disposal Procedures for CAS 147529-30-4 (Bosentan Monohydrate)

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Compound of Interest

Compound Name: 147529-30-4

CAS No.: 147529-30-4

Cat. No.: B612479

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Part 1: Executive Summary & Hazard Identification

CAS **147529-30-4** corresponds to Bosentan Monohydrate, a dual endothelin receptor antagonist.^{[1][2]} While widely used in pulmonary arterial hypertension research, this compound presents specific biological hazards that dictate its disposal pathway.^[1]

The Core Directive: Do not dispose of this compound down the drain or in general trash. Due to its classification as a Reproductive Toxicant (Category 1B) and potential hepatotoxin, Bosentan requires segregation into Hazardous Pharmaceutical Waste streams intended for high-temperature incineration.^[1]

Technical Profile & GHS Classification

Parameter	Specification
Chemical Name	Bosentan Monohydrate
CAS Number	147529-30-4
Molecular Formula	C ₂₇ H ₂₉ N ₅ O ₆ S ^{[1][2]} · H ₂ O
Solubility	Low in water; Soluble in DMSO, Ethanol
Primary Hazard	Teratogenicity / Reproductive Toxicity
GHS Signal Word	DANGER
Hazard Statements	H360: May damage fertility or the unborn child.H317: May cause an allergic skin reaction.H373: May cause damage to organs (Liver) through prolonged exposure. ^{[1][2]}

Part 2: Pre-Disposal Handling & PPE Standards

Effective disposal begins with containment during use.^[1] The following "Self-Validating" PPE protocol ensures that if a breach occurs, it is immediately visible or contained before reaching the skin.

Personal Protective Equipment (PPE) Matrix

- Respiratory: Work must be performed within a Class II Biological Safety Cabinet (BSC) or a certified chemical fume hood.^[1] If weighing open powder outside containment, an N95 or P100 respirator is mandatory.^[1]
- Dermal (Hands): Double-gloving is required.^{[1][2]}
 - Inner Glove: Standard Nitrile (4 mil).^[1]
 - Outer Glove: Extended cuff Nitrile tested against chemotherapy drugs (ASTM D6978 compliant).^[1]
 - Validation: Inspect outer gloves every 30 minutes for physical degradation or discoloration.^[1]

- Body: Tyvek lab coat or back-closing gown with elastic cuffs.[1]

Part 3: Disposal Workflow & Decision Logic

The disposal method depends on the physical state and concentration of the waste.[1] While Bosentan is not federally P-listed (RCRA) in the US, best practice and NIOSH guidelines for hazardous drugs dictate it be treated as RCRA-like hazardous waste.[1][2]

Scenario A: Solid Waste (Bulk & Trace)

- Trace Contaminated Solids: (Empty vials, weigh boats, gloves)[1]
 - Action: Place in Yellow Trace Chemotherapy Waste containers.
 - Destruction: Incineration at regulated medical waste facility.[1]
- Bulk Solids: (Unused powder, expired stock, spill cleanup debris)[1]
 - Action: Place in Black RCRA Hazardous Waste containers.
 - Labeling: Must be labeled "Hazardous Waste - Toxic (Bosentan)."[1]
 - Destruction: High-temperature incineration (>1000°C) is the only validated method to destroy the sulfonamide structure and prevent environmental leaching.[1]

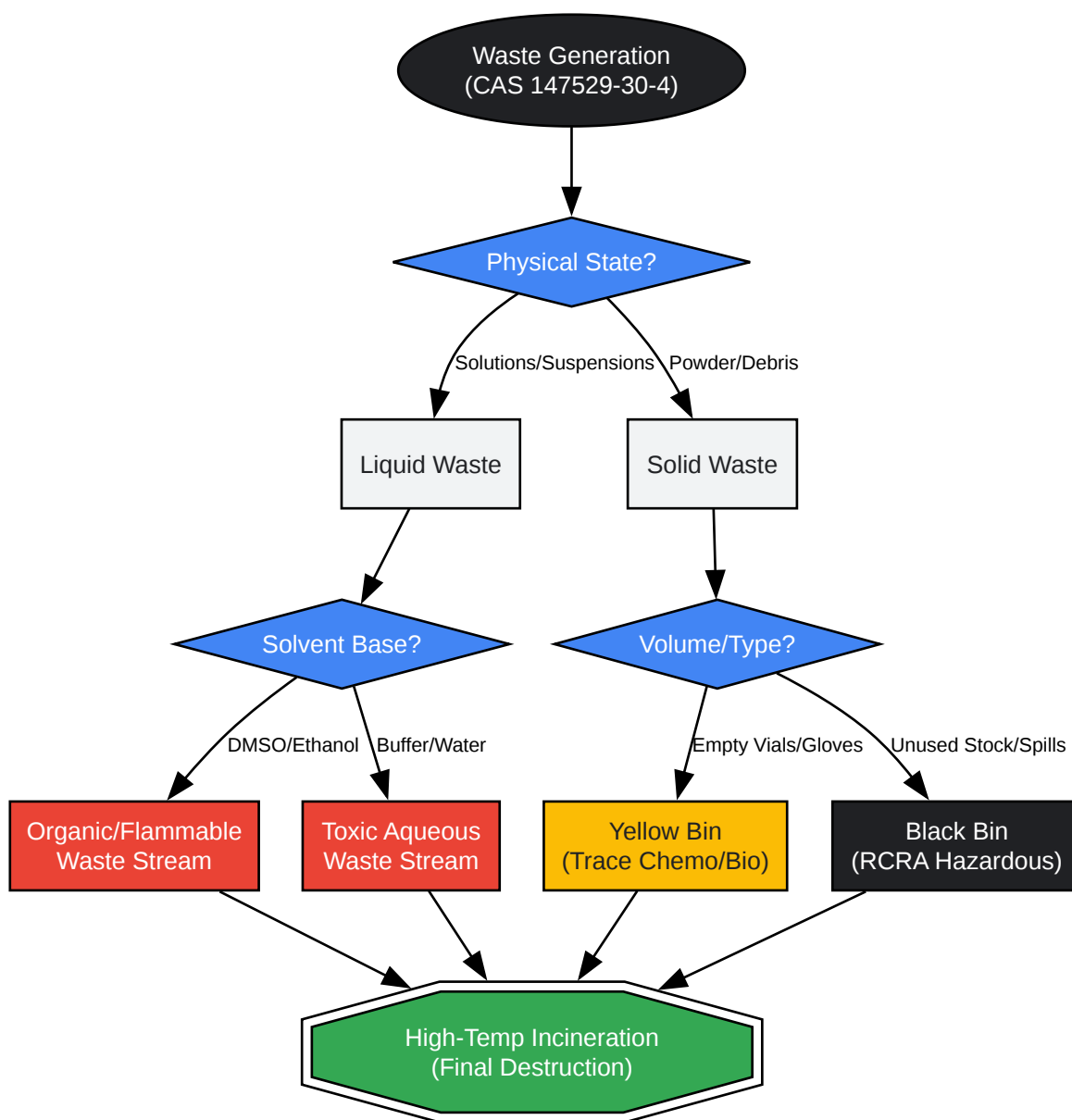
Scenario B: Liquid Waste (Stock Solutions & Mother Liquors)[1][2]

- Solvent-Based (DMSO/Ethanol):
 - Action: Collect in compatible HDPE carboys labeled "Flammable/Toxic Organic Waste."
 - Segregation: Do not mix with oxidizers (e.g., nitric acid) as Bosentan contains sulfur and nitrogen heterocycles that can generate toxic gases.[1]
- Aqueous Buffers (>1% Concentration):
 - Action: Collect in "Toxic Aqueous Waste" carboys.

- Prohibition: NEVER pour down the sink. Bosentan is lipophilic and persistent; municipal water treatment cannot remove it effectively.[1]

Part 4: Visualization of Disposal Logic

The following diagram outlines the decision-making process for segregating Bosentan waste streams to ensure compliance and safety.



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Figure 1: Decision matrix for the segregation of Bosentan (CAS **147529-30-4**) waste streams.

[1][2]

Part 5: Spill Management Protocol (Emergency Response)

In the event of a powder spill, immediate containment is required to prevent aerosolization of the teratogen.[1]

- Evacuate & Secure: Clear the immediate area. Post "Do Not Enter" signage.[1]
- PPE Upgrade: Don double gloves, safety goggles, and shoe covers.[1] If outside a hood, wear an N95 respirator.[1]
- Containment (Wet Wiping):
 - Do NOT dry sweep (creates dust).[1]
 - Cover the spill with paper towels soaked in 10% bleach or 70% ethanol.[1]
 - Wipe from the outside in to prevent spreading.[1]
- Disposal of Debris: Place all contaminated towels and PPE into a sealable plastic bag, then into the Black RCRA Hazardous Waste bin.
- Verification: Clean the surface a second time with detergent and water.[1]

Part 6: Scientific Rationale & Compliance

Why Incineration?

Bosentan is a stable sulfonamide derivative.[1] Chemical deactivation (e.g., oxidation with bleach) is often incomplete and may generate unknown mutagenic byproducts.[1] High-temperature incineration (>1000°C) ensures the complete breakdown of the pyrimidine and sulfonamide rings into basic oxides (SO_x, NO_x), which are captured by scrubbers.[1][2]

Regulatory Context

- NIOSH: Listed as a hazardous drug (Group 2/3) due to reproductive toxicity [1].[1][3]
- EPA/RCRA: While not explicitly P-listed, the "Cradle-to-Grave" liability under RCRA requires generators to characterize waste.[1][2] Due to its teratogenicity, it meets the criteria for management as hazardous waste to prevent environmental release [2].[1]

References

- National Institute for Occupational Safety and Health (NIOSH). NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings.[1] Centers for Disease Control and Prevention.[1] [[Link](#)][1][2]
- U.S. Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine.[1] Federal Register.[1] [[Link](#)]

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